

"Trihydro(tetrahydrofuran)boron-d3" stability in different solvents

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Compound of Interest

Compound Name: Trihydro(tetrahydrofuran)boron-d3

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Technical Support Center: Trihydro(tetrahydrofuran)boron-d3

Disclaimer: The following stability data and handling recommendations are primarily based on studies of the non-deuterated analog, Trihydro(tetrahydrofuran)boron (borane-THF complex). It is presumed that the deuterated form, **Trihydro(tetrahydrofuran)boron-d3**, exhibits similar stability characteristics. However, users should independently verify compatibility and stability for their specific applications.

Frequently Asked Questions (FAQs)

Q1: How should I store **Trihydro(tetrahydrofuran)boron-d3** solution?

A1: To ensure the longevity of the reagent, it is recommended to store solutions of **Trihydro(tetrahydrofuran)boron-d3** at temperatures between 0-5 °C.[1] The complex is thermally unstable and will degrade at a significant rate at room temperature.[2] For long-term storage, refrigeration is crucial to maintain the product's quality. Always store under an inert atmosphere of dry nitrogen or argon.[3]

Q2: What are the signs of decomposition of my **Trihydro(tetrahydrofuran)boron-d3** solution?

A2: The primary sign of decomposition is a decrease in the molarity of the active borane complex. This can be monitored by techniques such as ¹¹B NMR spectroscopy or titration.[2]

Visual signs are not always apparent, but a loss of potency will be observed in your reactions, requiring a larger volume of the reagent to achieve the desired outcome.

Q3: Can I use **Trihydro(tetrahydrofuran)boron-d3** in protic solvents like methanol or water?

A3: No, **Trihydro(tetrahydrofuran)boron-d3** reacts violently with water and other protic solvents such as alcohols.^{[4][5]} This reaction is highly exothermic and produces flammable hydrogen gas. All glassware and reaction components must be thoroughly dried before use, and the reaction should be conducted under an inert atmosphere.

Q4: Are there any stabilizers used in commercial **Trihydro(tetrahydrofuran)boron-d3** solutions?

A4: Yes, commercial solutions of borane-THF complexes are often stabilized with a small amount of a reducing agent or a Lewis base. Common stabilizers include sodium borohydride (NaBH_4), N-isopropyl-N-methyl-tert-butylamine (NIMBA), or 1,2,2,6,6-pentamethylpiperidine (PMP).^{[6][7]} These stabilizers significantly enhance the shelf-life of the solution, especially at ambient temperatures.^[7]

Q5: What is the primary decomposition pathway for the **Trihydro(tetrahydrofuran)boron-d3** complex?

A5: The decomposition of the borane-THF complex occurs through the cleavage of the tetrahydrofuran (THF) ether ring.^{[4][8]} This is a temperature-dependent process and is thought to proceed through a monobutoxyborane intermediate.^[8]

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
Inconsistent or low yields in my reaction.	1. Decomposition of the Trihydro(tetrahydrofuran)boron -d3 solution due to improper storage. 2. Introduction of atmospheric moisture or protic solvents into the reaction.	1. Verify the molarity of your borane solution using a titration method or ^{11}B NMR. If the concentration is low, obtain a fresh bottle. Ensure the solution is stored at 0-5 °C under an inert atmosphere. 2. Ensure all glassware is oven- or flame-dried. Use anhydrous solvents and maintain a positive pressure of an inert gas (nitrogen or argon) throughout the experiment.
Vigorous, uncontrolled reaction or gas evolution.	1. Reaction with residual water or protic solvents. 2. The reaction temperature is too high.	1. Immediately and safely quench the reaction with a non-protic solvent to dilute the reactants. Ensure all future reactions are set up under strictly anhydrous conditions. 2. Perform the addition of the borane solution at a lower temperature (e.g., 0 °C) and allow the reaction to warm to the desired temperature slowly.

Pressure buildup in the storage bottle.

Decomposition of the borane complex, leading to the formation of hydrogen gas.

This is a hazardous situation. Handle the bottle with extreme caution in a well-ventilated fume hood. If possible, safely vent the pressure using a needle attached to a bubbler. It is advisable to contact your institution's environmental health and safety office for guidance on handling and disposal.

Stability Data

The stability of Trihydro(tetrahydrofuran)boron is highly dependent on temperature and the presence of stabilizers. The following table summarizes the stability of 1M borane-THF solutions under different conditions.

Solvent	Temperature	Stabilizer	Observation
Tetrahydrofuran (THF)	20-25 °C	None	~50% degradation over 120 days.[2]
Tetrahydrofuran (THF)	0-5 °C	Sodium Borohydride	Minimal degradation observed.
Tetrahydrofuran (THF)	22 °C	None	Significant degradation over 30 days.[9]
Tetrahydrofuran (THF)	22 °C	0.005 M Sodium Borohydride	Moderate degradation over 30 days.[9]
Tetrahydrofuran (THF)	22 °C	0.005 M NIMBA	High stability, minimal degradation over 30 days.[9]
Tetrahydrofuran (THF)	22 °C	0.005 M PMP	High stability, minimal degradation over 30 days.

Experimental Protocols

Protocol for Assessing the Stability of Trihydro(tetrahydrofuran)boron-d3 via ^{11}B NMR Spectroscopy

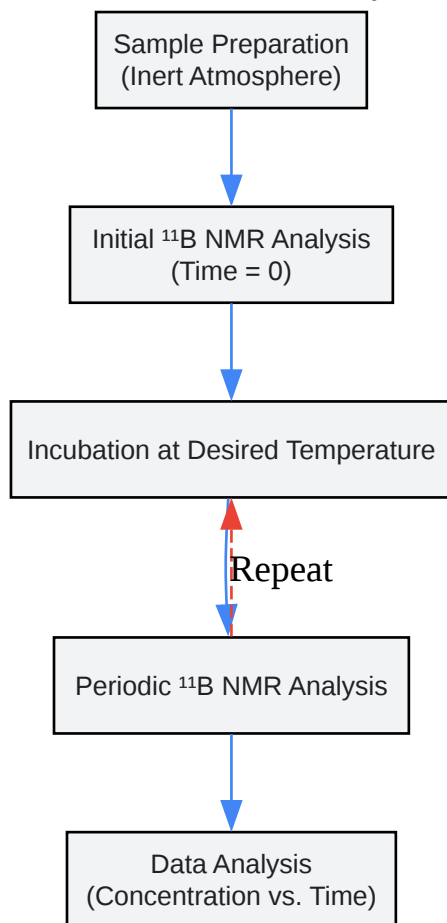
This protocol outlines a general method for monitoring the concentration of a **Trihydro(tetrahydrofuran)boron-d3** solution over time.

- Sample Preparation:
 - Under an inert atmosphere (in a glovebox or using a Schlenk line), transfer a known volume (e.g., 0.5 mL) of the **Trihydro(tetrahydrofuran)boron-d3** solution into a dry NMR tube.

- Add a suitable deuterated solvent that does not react with borane, such as benzene-d₆ or toluene-d₈, to the NMR tube.
- Add a known concentration of an internal standard that is stable under the experimental conditions and has a distinct NMR signal (e.g., a sealed capillary containing a known compound).
- Seal the NMR tube securely.
- NMR Analysis:
 - Acquire an initial ¹¹B NMR spectrum of the sample. The **Trihydro(tetrahydrofuran)boron-d₃** complex should exhibit a characteristic signal.
 - Integrate the area of the **Trihydro(tetrahydrofuran)boron-d₃** signal relative to the integral of the internal standard.
- Incubation and Monitoring:
 - Store the NMR tube under the desired conditions (e.g., at room temperature or in a heated bath).
 - Periodically (e.g., every 24 hours or weekly), acquire a new ¹¹B NMR spectrum.
 - Calculate the concentration of the **Trihydro(tetrahydrofuran)boron-d₃** at each time point by comparing the integral of its signal to that of the internal standard.
- Data Analysis:
 - Plot the concentration of **Trihydro(tetrahydrofuran)boron-d₃** as a function of time to determine the rate of decomposition.

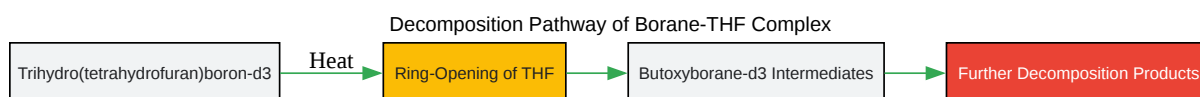
Visualizations

Experimental Workflow for Stability Assessment



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Caption: Workflow for assessing the stability of **Trihydro(tetrahydrofuran)boron-d₃**.



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Caption: Decomposition pathway of the borane-THF complex.

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